

An In-Depth Technical Guide to the Solubility of (Z)-Aconitic Acid

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Compound of Interest

Compound Name: (Z)-Aconitic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **(Z)-Aconitic acid**, also known as cis-Aconitic acid, in various solvents. This document is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and other chemical applications where understanding the solubility of this compound is critical. The information presented herein is compiled from various scientific sources and is supplemented with detailed experimental protocols and visualizations to facilitate a deeper understanding of the subject matter.

Introduction to (Z)-Aconitic Acid

(Z)-Aconitic acid is a tricarboxylic acid that plays a role as an intermediate in the citric acid cycle (Krebs cycle). Its chemical structure and properties, particularly its solubility, are of significant interest in various fields, including biochemistry, pharmacology, and synthetic chemistry. The solubility of an active pharmaceutical ingredient (API) is a critical determinant of its bioavailability and therapeutic efficacy. Therefore, a thorough understanding of the solubility profile of **(Z)-Aconitic acid** is essential for its application in drug formulation and development.

Solubility Data of (Z)-Aconitic Acid

The solubility of **(Z)-Aconitic acid** has been determined in a range of common laboratory solvents. The quantitative data are summarized in the table below for easy comparison. It is

important to note that solubility can be influenced by factors such as temperature, pH, and the crystalline form of the solute.

Solvent	Temperature (°C)	Solubility	Notes
Water	13	1 g in 5.5 mL (~181.8 mg/mL)	-
Water	15	333 mg/mL	-
Water	25	1 g in 2 mL (500 mg/mL)[1]	Also reported as 400 mg/mL[1][2]
Ethanol (88%)	12	1 g in 2 parts (~500 mg/mL)	Soluble in alcohol[3][4]
Ethanol	-	Soluble	[3]
Diethyl Ether	-	Slightly Soluble	[3][4]
Methanol	-	Slightly Soluble	[5]
Dimethyl Sulfoxide (DMSO)	-	34 mg/mL (195.28 mM)	Sonication is recommended[6]
Aqueous Base	-	Slightly Soluble	[5]

Experimental Protocols for Solubility Determination

The determination of the solubility of a compound like **(Z)-Aconitic acid** is a fundamental experimental procedure. Below are detailed methodologies for key experiments that can be employed to ascertain its solubility in various solvents.

Equilibrium Solubility Determination via Shake-Flask Method

The shake-flask method is a widely recognized and reliable technique for determining the equilibrium solubility of a compound.[7]

Objective: To determine the saturation concentration of **(Z)-Aconitic acid** in a specific solvent at a controlled temperature.

Materials:

- **(Z)-Aconitic acid** (solid)
- Solvent of interest (e.g., water, ethanol)
- Thermostatically controlled shaker or water bath
- Centrifuge
- Analytical balance
- Volumetric flasks and pipettes
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Analytical instrument for quantification (e.g., UV-Vis spectrophotometer, HPLC)

Procedure:

- **Preparation:** Add an excess amount of solid **(Z)-Aconitic acid** to a series of vials or flasks containing a known volume of the solvent. The excess solid is crucial to ensure that equilibrium is reached and a saturated solution is formed.
- **Equilibration:** Seal the containers and place them in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25°C or 37°C). Agitate the samples for a predetermined period (e.g., 24, 48, or 72 hours) to allow the system to reach equilibrium. The time required for equilibration should be determined experimentally by taking measurements at different time points until the concentration of the solute in the solution remains constant.
- **Phase Separation:** After equilibration, allow the samples to stand undisturbed at the experimental temperature to allow the excess solid to sediment. Alternatively, centrifuge the samples to facilitate the separation of the solid and liquid phases.
- **Sample Collection and Preparation:** Carefully withdraw an aliquot of the clear supernatant. To remove any remaining undissolved microparticles, filter the aliquot using a syringe filter that is compatible with the solvent and does not adsorb the solute.

- Quantification: Dilute the filtered solution to a concentration that falls within the linear range of the analytical method. Analyze the concentration of **(Z)-Aconitic acid** in the diluted solution using a validated analytical technique such as UV-Vis spectrophotometry or HPLC.
- Calculation: Calculate the solubility of **(Z)-Aconitic acid** in the solvent, expressed in units such as mg/mL or mol/L, by taking into account the dilution factor.

Qualitative Solubility Assessment in Acidic and Basic Solutions

For ionizable compounds like carboxylic acids, solubility is highly dependent on the pH of the medium. A qualitative assessment in acidic and basic solutions can provide valuable insights.

Objective: To determine if **(Z)-Aconitic acid**, a carboxylic acid, exhibits enhanced solubility in basic solutions due to salt formation.

Materials:

- **(Z)-Aconitic acid** (solid)
- Deionized water
- 5% (w/v) Sodium Hydroxide (NaOH) solution
- 5% (w/v) Sodium Bicarbonate (NaHCO_3) solution
- Test tubes and vortex mixer

Procedure:

- Water Solubility Test: To a test tube, add approximately 25 mg of **(Z)-Aconitic acid** and 0.75 mL of deionized water. Vigorously shake or vortex the mixture and observe if the solid dissolves.^[8]
- 5% NaOH Solubility Test: To a separate test tube, add approximately 25 mg of **(Z)-Aconitic acid** and 0.75 mL of 5% NaOH solution. Observe for dissolution. Carboxylic acids are expected to react with a strong base like NaOH to form a more soluble sodium salt.^{[9][10]}

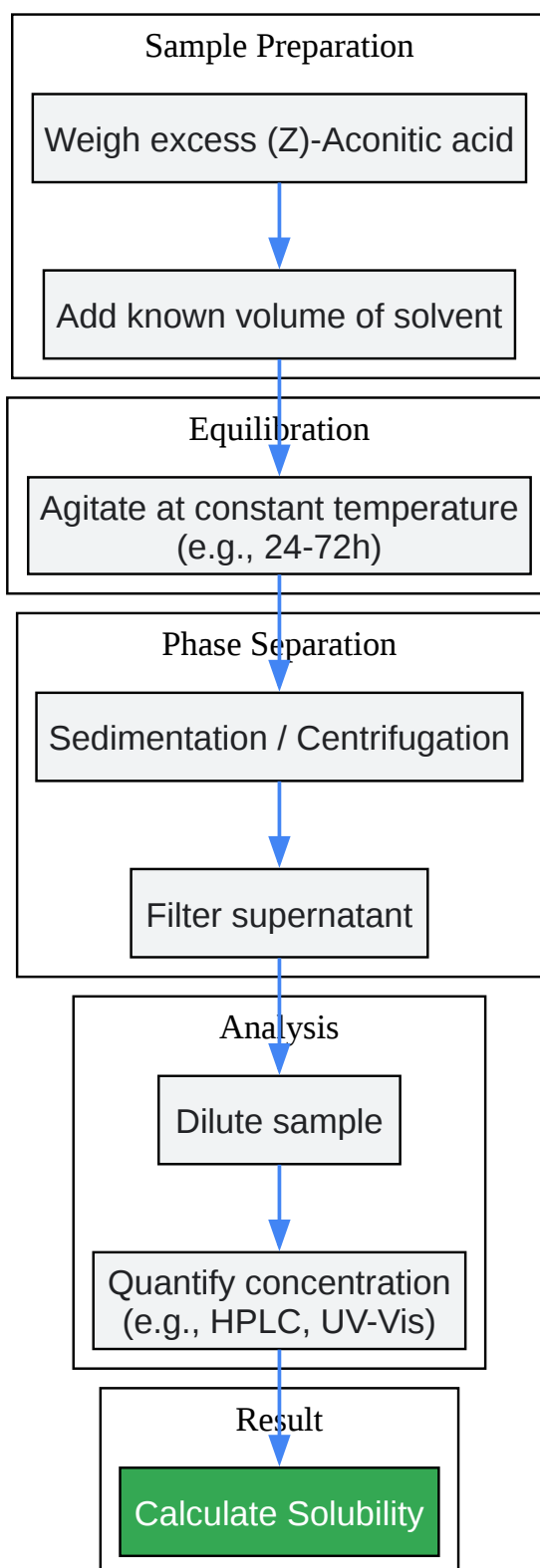
- 5% NaHCO₃ Solubility Test: In another test tube, add approximately 25 mg of **(Z)-Aconitic acid** and 0.75 mL of 5% NaHCO₃ solution. Observe for both dissolution and the evolution of carbon dioxide gas (effervescence), which is a characteristic reaction of a carboxylic acid with a weak base like sodium bicarbonate.[9][10]

Interpretation of Results:

- Solubility in water indicates the intrinsic aqueous solubility of the non-ionized form.
- Solubility in 5% NaOH suggests the presence of an acidic functional group.
- Solubility in 5% NaHCO₃ with effervescence is a strong indication of a carboxylic acid.

Visualization of Experimental Workflow

The following diagram illustrates a general workflow for determining the solubility of an organic compound like **(Z)-Aconitic acid**.



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Caption: General workflow for equilibrium solubility determination.

This guide provides foundational knowledge on the solubility of **(Z)-Aconitic acid**, which is crucial for its handling and application in scientific research and development. The provided data and protocols serve as a starting point for more specific and in-depth investigations tailored to particular research needs.

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